

Technical Support Center: Colistin Interference in Laboratory Assays

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Compound of Interest

Compound Name: Colistin

Cat. No.: B093849

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This technical support center provides troubleshooting guides and frequently asked questions (FAQs) for researchers, scientists, and drug development professionals who may encounter interference from the antibiotic **colistin** in their laboratory assays.

Frequently Asked Questions (FAQs)

Q1: What is **colistin** and why is it a concern for laboratory assays?

Colistin is a polymyxin antibiotic used as a last-resort treatment for multidrug-resistant Gram-negative bacterial infections. Its chemical structure, a polycationic peptide, can lead to non-specific binding and interactions with various assay components, potentially causing inaccurate and misleading results.

Q2: Which laboratory assays are known to be affected by **colistin** interference?

Several types of assays are susceptible to interference from **colistin**, including:

- Antimicrobial Susceptibility Testing (AST): Particularly disk diffusion and some automated systems.[\[1\]](#)[\[2\]](#)
- Biochemical and Immunoassays: A wide range of tests for cardiac markers, hormones, tumor markers, and coagulation parameters have shown significant interference.[\[3\]](#)[\[4\]](#)
- Cell-Based Assays: **Colistin** can be cytotoxic, inducing apoptosis and cell cycle arrest, which can confound the results of toxicology and drug efficacy studies.[\[5\]](#)[\[6\]](#)[\[7\]](#)

- Endotoxin (LPS) Assays: Due to its high affinity for lipopolysaccharide (LPS), **colistin** can neutralize endotoxins, potentially leading to an underestimation of endotoxin levels.[8][9][10]

Q3: What are the mechanisms behind **colistin** interference?

The primary mechanism is the electrostatic interaction of the positively charged **colistin** molecule with negatively charged molecules in the assay system. This can lead to:

- Binding to assay surfaces: **Colistin** can adhere to plastic surfaces of microtiter plates, affecting the availability of the drug and other reagents.[11]
- Interaction with assay reagents: It can bind to antibodies, enzymes, or substrates, inhibiting or enhancing their activity.
- Direct effects on cells: In cell-based assays, **colistin** can disrupt cell membranes, leading to cytotoxicity.[5][7]
- Neutralization of analytes: As seen with its binding to LPS.[8][10]

Troubleshooting Guides

Issue 1: Inconsistent or Unexpected Results in Antimicrobial Susceptibility Testing (AST) for Colistin

Symptoms:

- Discrepancies between different AST methods (e.g., disk diffusion vs. broth microdilution).[1]
- Poor reproducibility of Minimum Inhibitory Concentration (MIC) values.
- "Skipped wells" in broth microdilution assays.[2]

Possible Cause: **Colistin**'s polycationic nature leads to poor diffusion in agar and binding to plastic surfaces, which can affect the accuracy of many standard AST methods.[1][2][11]

Troubleshooting Steps:

- **Method Selection:** The reference method for **colistin** susceptibility testing is broth microdilution (BMD) as recommended by EUCAST and CLSI.[1][11] Avoid using disk diffusion or automated systems that have not been validated for **colistin**.
- **Quality Control:** Always include both a susceptible quality control strain (e.g., E. coli ATCC 25922) and a **colistin**-resistant strain (e.g., E. coli NCTC 13846 containing mcr-1) to ensure the validity of your results.[1]
- **Visual Inspection:** Carefully inspect BMD plates for "skipped wells" (growth in higher concentration wells but not in lower ones), which can be a sign of heteroresistance or other issues. Subculturing from turbid wells can help rule out contamination.

Issue 2: Clinically Incongruent Results in Biochemical or Immunoassays from Patients on Colistin Therapy

Symptoms:

- Unexpectedly high or low values for various analytes that do not match the patient's clinical presentation.[3][4]

Possible Cause: Direct interference of **colistin** with the assay chemistry. A case report documented significant bias in a wide range of assays.[3][4]

Troubleshooting Steps:

- **Review Sampling Time:** If possible, collect blood samples before the next **colistin** dose to minimize the concentration of the drug in the sample.
- **Consult Laboratory:** Inform the clinical laboratory that the patient is receiving **colistin**, as they may have alternative testing methods or be able to add a cautionary note to the results.
- **Consider Alternative Markers:** If interference is suspected, consider using alternative diagnostic markers that are less likely to be affected.

Quantitative Data on **Colistin** Interference in Biochemical Assays

Assay	Bias During Colistin Treatment (%)
CK-MB mass	+268.80
ProBNP	Significantly High
TSH	-75 to +268.80
FT4	-75 to +268.80
Anti-TPO	-75 to +268.80
B-HCG	-75 to +268.80
Estradiol	-75 to +268.80
Prolactin	-75 to +268.80
CA 125	-75 to +268.80
CA 15-3	-75 to +268.80
CA 19-9	-75 to +268.80
Vitamin B12	-75 to +268.80
C-Peptide	-75 to +268.80
D-Dimer	-75 to +268.80
PTH	-75 to +268.80
25-hydroxy vitamin D	-75 to +268.80
PT	-75 to +268.80
INR	-75 to +268.80
APTT	-75 to +268.80

Data from a case report where blood was drawn during colistin infusion.[\[3\]](#)[\[4\]](#)

Issue 3: High Cytotoxicity Observed in Cell-Based Assays

Symptoms:

- Decreased cell viability and increased apoptosis in control cells treated with **colistin**.[\[7\]](#)[\[12\]](#)

Possible Cause: **Colistin** is known to have cytotoxic effects on mammalian cells, which can interfere with the evaluation of other compounds.[\[5\]](#)[\[6\]](#)

Troubleshooting Steps:

- Dose-Response Curve:** Determine the cytotoxic concentration range of **colistin** on your specific cell line to identify a non-toxic working concentration for your experiments.
- Time-Course Experiment:** Assess the time-dependent effects of **colistin** on cell viability to establish an appropriate experimental window.
- Consider Colistin-Free Controls:** If the experiment allows, include a set of controls that are not exposed to **colistin** to differentiate between the effects of your test compound and the antibiotic.

Quantitative Data on Colistin Cytotoxicity

Cell Line	Colistin Concentration	Effect
Vero cells	1 mg/ml	Clearly toxic
PC12 cells	25-400 μ M	Time- and concentration-dependent decrease in cell viability and induction of apoptosis

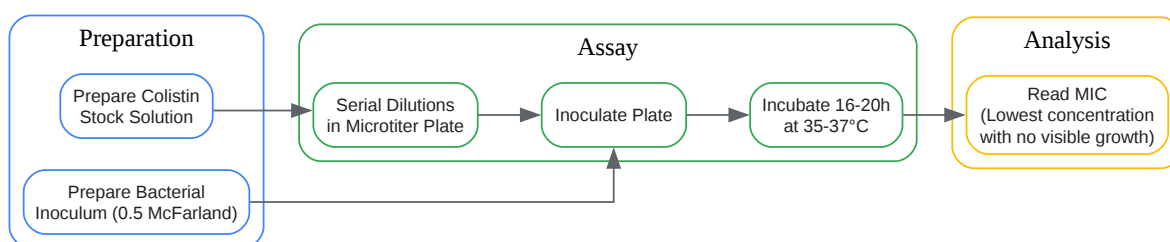
Data from in vitro studies.[\[5\]](#)[\[7\]](#)

Experimental Protocols & Visualizations

Protocol: Broth Microdilution (BMD) for Colistin Susceptibility Testing

This protocol is a simplified representation based on the principles recommended by EUCAST and CLSI.

- Prepare **Colistin** Stock Solution: Dissolve **colistin** sulfate in sterile distilled water to create a stock solution.
- Prepare Inoculum: From a fresh culture, prepare a bacterial suspension equivalent to a 0.5 McFarland standard. Dilute this suspension to achieve a final concentration of approximately 5×10^5 CFU/mL in each well.
- Serial Dilutions: Perform serial two-fold dilutions of the **colistin** stock solution in cation-adjusted Mueller-Hinton broth directly in a 96-well microtiter plate.
- Inoculation: Add the prepared bacterial inoculum to each well.
- Incubation: Incubate the plate at 35-37°C for 16-20 hours.
- Reading Results: The MIC is the lowest concentration of **colistin** that completely inhibits visible growth.

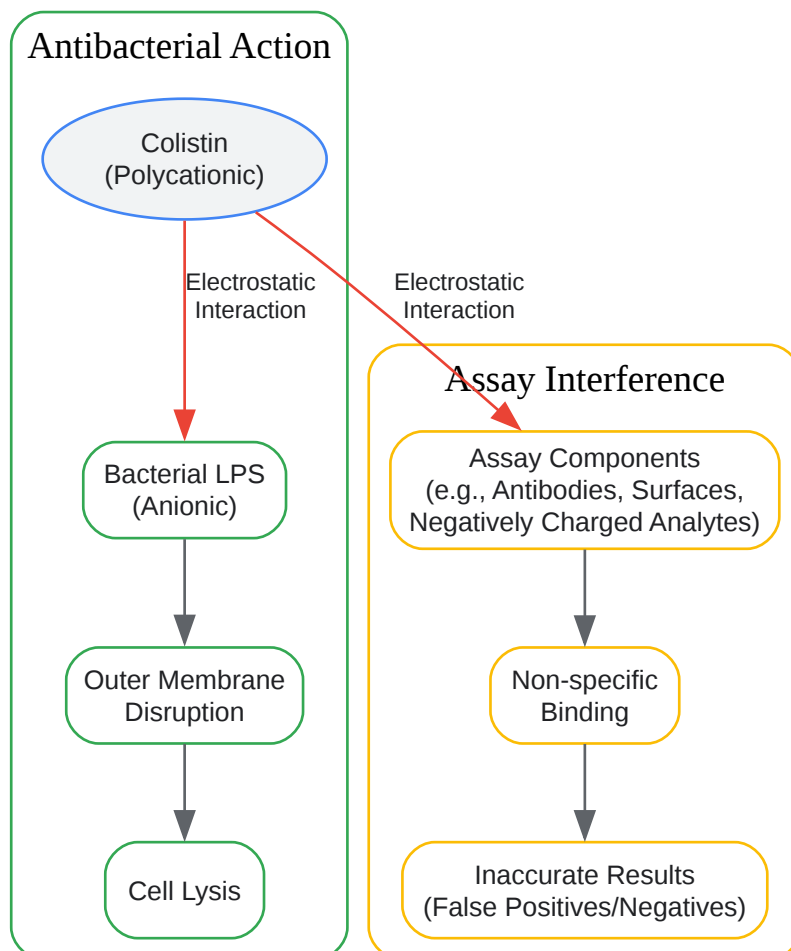


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Caption: Workflow for **Colistin** Broth Microdilution (BMD) Susceptibility Testing.

Signaling Pathway: Colistin's Mechanism of Action and Interference

This diagram illustrates the primary mechanism of **colistin**'s antibacterial action and how its chemical properties can lead to interference in laboratory assays.



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Caption: **Colistin**'s dual role as an antibiotic and a source of assay interference.

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